

An In-depth Technical Guide to Acetylgarginyltryptophyl Diphenylglycine

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Compound of Interest

Compound Name: *Acetylgarginyltryptophyl
diphenylglycine*

Cat. No.: *B612793*

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Introduction

Acetylgarginyltryptophyl diphenylglycine is a synthetically derived tetrapeptide with the amino acid sequence Ac-Arg-Trp-Phg-Phg-OH. It is a bioactive peptide developed for its potential applications in skincare and dermatology, primarily targeting the signs of aging. This peptide is designed to address the loss of skin firmness and elasticity that occurs with aging and exposure to environmental stressors. Marketed under the trade name Relistase™, this peptide is noted for its dual mechanism of action: inhibiting elastase activity and stimulating the synthesis of type I collagen. This guide provides a comprehensive technical overview of **Acetylgarginyltryptophyl diphenylglycine**, including its chemical structure, synthesis, proposed mechanism of action, and methods for evaluating its efficacy.

Chemical Structure and Properties

The fundamental chemical identity of **Acetylgarginyltryptophyl diphenylglycine** and its constituent amino acid residues is defined by their SMILES (Simplified Molecular-Input Line-Entry System) notation.

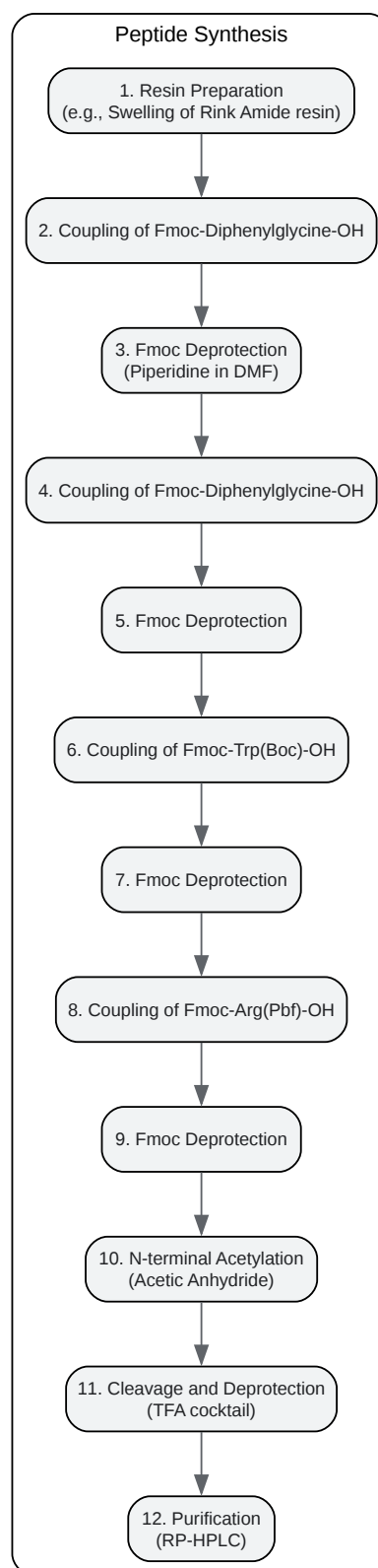
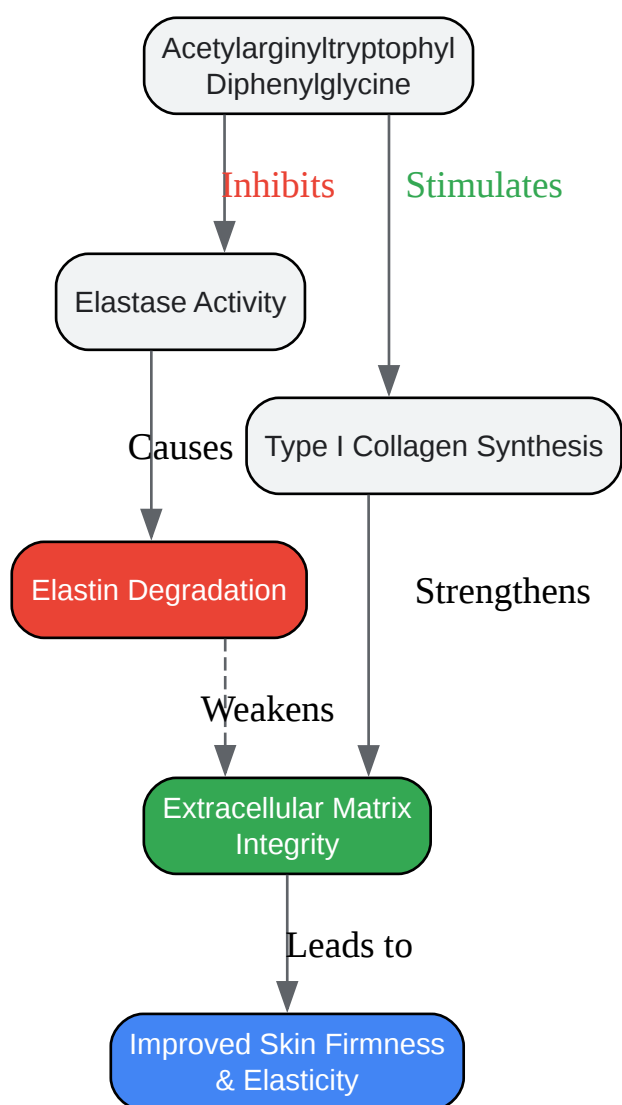
Compound	SMILES Notation
Acetylarginyltryptophyl diphenylglycine	<chem>CC(=O)N--INVALID-LINK--N)C(=O)N--INVALID-LINK--C(=O)N--INVALID-LINK--C(=O)N--INVALID-LINK--C(=O)O[1]</chem>
N α -Acetyl-L-arginine	<chem>CC(=O)N--INVALID-LINK--N)C(=O)O[2][3]</chem>
L-Tryptophan	<chem>C1=CC=C2C(=C1)C(=CN2)C--INVALID-LINK--O)N[4][5]</chem>
2,2-Diphenylglycine	<chem>c1ccc(cc1)C(c2ccccc2)(C(=O)O)N[6][7][8]</chem>

Mechanism of Action

Acetylarginyltryptophyl diphenylglycine exerts its anti-aging effects through a dual mechanism that addresses key factors in the degradation of the skin's extracellular matrix (ECM). The primary proposed actions are the inhibition of the enzyme elastase and the stimulation of type I collagen synthesis.[9]

- **Elastase Inhibition:** Elastase is a protease that breaks down elastin, a critical protein responsible for the elasticity and resilience of the skin.[1] With age and exposure to environmental factors such as UV radiation, elastase activity increases, leading to a loss of skin firmness and the formation of wrinkles. **Acetylarginyltryptophyl diphenylglycine** is designed to inhibit elastase activity, thereby protecting existing elastin fibers from degradation.[9]
- **Stimulation of Collagen Synthesis:** Collagen is the most abundant protein in the skin, providing structural support and tensile strength. Its production naturally declines with age. This peptide is reported to stimulate the synthesis of type I collagen, which helps to reinforce the skin's structural integrity and improve its firmness.[9]

The combined effect of preserving elastin and promoting new collagen formation leads to an overall improvement in skin elasticity and a reduction in the appearance of sagging.



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